

# Safe handling and disposal procedures for 2-(2-Chloroethoxy)ethanol

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## Compound of Interest

Compound Name: 2-(2-Chloroethoxy)ethanol

Cat. No.: B196239

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## Application Notes and Protocols for 2-(2-Chloroethoxy)ethanol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-(2-Chloroethoxy)ethanol** is a chemical intermediate utilized in the synthesis of various active pharmaceutical ingredients (APIs), as well as in the manufacturing of dyes, resins, and paints.[1] Due to its potential health hazards, including skin, eye, and respiratory irritation, and its classification as a potential genotoxic impurity (PGI), strict adherence to safe handling and disposal procedures is imperative to ensure personnel safety and environmental protection.[2] [3] These application notes provide detailed protocols for the safe management of **2-(2-Chloroethoxy)ethanol** in a laboratory and research setting.

## Hazard Identification and Exposure Data

### 2.1. Physical and Chemical Properties

Property	Value	Reference
CAS Number	628-89-7	[4]
Molecular Formula	C4H9ClO2	[4]
Molecular Weight	124.57 g/mol	[4]
Appearance	Clear, colorless liquid	
Boiling Point	180-182 °C	[1]
Flash Point	90 °C (194 °F)	[5]
Specific Gravity	1.160 g/cm <sup>3</sup> at 25 °C	[3]

## 2.2. Toxicological Data

Endpoint	Value	Species	Reference
Oral LD50	6300 mg/kg	Rat	[5]
Dermal LD50	3 mL/kg	Guinea pig	[5]
Eye Irritation	Severe	Rabbit	[5]

## 2.3. Occupational Exposure Limits

As of the date of this document, no specific occupational exposure limits (OELs) have been established for **2-(2-Chloroethoxy)ethanol** by major regulatory bodies such as OSHA or ACGIH.[5][6] Therefore, it is crucial to handle this compound with a high degree of caution and to minimize all potential routes of exposure.

# Safe Handling and Storage Protocols

## 3.1. Engineering Controls

- Ventilation: All work with **2-(2-Chloroethoxy)ethanol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5] General laboratory ventilation is not sufficient to control vapor exposure.

- Eyewash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible and in good working order in any area where this chemical is handled.[\[5\]](#)

### 3.2. Personal Protective Equipment (PPE)

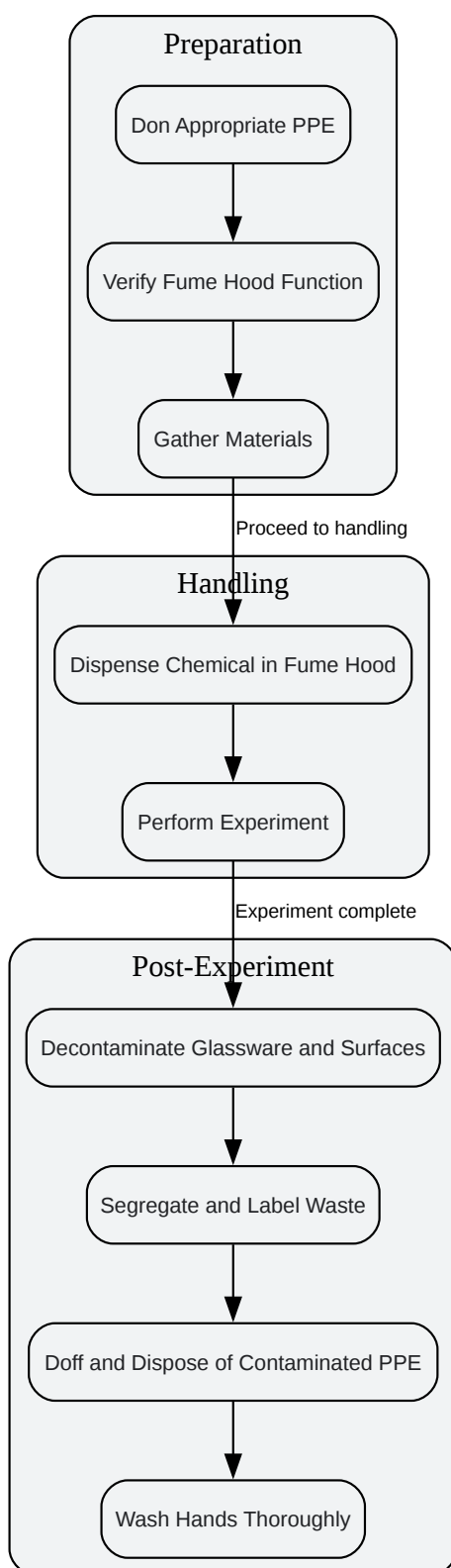
A comprehensive PPE regimen is mandatory when handling **2-(2-Chloroethoxy)ethanol**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and vapors that can cause severe eye irritation. <a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, PVC). <a href="#">[3]</a> A lab coat or chemical-resistant apron should also be worn.	Prevents skin contact, which can cause irritation and potential sensitization. <a href="#">[5]</a>
Respiratory Protection	An air-purifying respirator with organic vapor cartridges is recommended, especially when working outside of a fume hood or in case of a spill. <a href="#">[7]</a>	Protects against inhalation of vapors, which may cause respiratory tract irritation. <a href="#">[7]</a>

### 3.3. Storage

- Store in a cool, dry, well-ventilated area away from sources of ignition.[\[5\]](#)
- Keep containers tightly closed when not in use.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

## Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-(2-Chloroethoxy)ethanol**.

## First Aid Procedures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <sup>[5]</sup> Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and shoes. <sup>[5]</sup> Flush skin with plenty of soap and water for at least 15 minutes. <sup>[5]</sup> Seek medical attention if irritation develops or persists.
Inhalation	Move the victim to fresh air immediately. <sup>[5]</sup> If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. <sup>[5]</sup> Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. <sup>[5]</sup> If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water to drink. <sup>[5]</sup> Never give anything by mouth to an unconscious person. <sup>[5]</sup> Seek immediate medical attention.

## Spill Management Protocol

### 6.1. Minor Spill (inside a chemical fume hood)

- Alert Personnel: Inform others in the immediate area of the spill.
- Containment: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to absorb the spill.<sup>[5]</sup>
- Collection: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.

- Decontamination: Clean the spill area with soap and water, followed by a final rinse with water.
- Disposal: Dispose of all contaminated materials as hazardous waste.

#### 6.2. Major Spill (outside a chemical fume hood or a large volume)

- Evacuate: Immediately evacuate the area and alert others.
- Isolate: Close doors to the affected area to prevent the spread of vapors.
- Emergency Response: Contact your institution's emergency response team or the local fire department.
- Ventilate: If it is safe to do so, increase ventilation to the area.
- Do Not Re-enter: Do not attempt to clean up a major spill without appropriate training and equipment.

## Disposal Procedures

All waste containing **2-(2-Chloroethoxy)ethanol** must be treated as hazardous waste.

- Waste Collection: Collect all liquid and solid waste contaminated with **2-(2-Chloroethoxy)ethanol** in separate, clearly labeled, and sealed containers.[\[8\]](#)
- Labeling: Label waste containers with "Hazardous Waste" and the full chemical name: "**2-(2-Chloroethoxy)ethanol**".[\[8\]](#)
- Storage: Store waste containers in a designated, well-ventilated, and secondary containment area, away from incompatible materials.[\[8\]](#)
- Disposal: Arrange for the disposal of hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor.[\[2\]](#) Do not dispose of **2-(2-Chloroethoxy)ethanol** down the drain or in regular trash.[\[2\]](#)

# Protocol for Quantification of Residual **2-(2-Chloroethoxy)ethanol** by Gas Chromatography (GC)

This protocol is adapted from validated methods for the determination of residual **2-(2-Chloroethoxy)ethanol** in pharmaceutical substances.<sup>[9]</sup>

## 8.1. Objective

To quantify the amount of residual **2-(2-Chloroethoxy)ethanol** in a sample to ensure it is below acceptable limits before disposal or in the final product.

## 8.2. Materials and Reagents

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID)
- DB-624 column (or equivalent)
- **2-(2-Chloroethoxy)ethanol** standard
- N,N-Dimethylformamide (DMF, as sample solvent)
- Nitrogen (carrier gas)
- Hydrogen and Air (for FID)
- Volumetric flasks and pipettes
- Autosampler vials

## 8.3. Chromatographic Conditions

Parameter	Setting
Column	DB-624, 60 m x 0.32 mm i.d., 1.0 µm film thickness
Inlet Temperature	240 °C
Detector Temperature	260 °C
Oven Program	Initial 150 °C, ramp at 5 °C/min to 230 °C, then ramp at 40 °C/min to 240 °C
Carrier Gas	Nitrogen at a constant flow of approximately 1.56 mL/min
Injection Volume	1 µL
Split Ratio	5:1
Detector	FID with Air and Hydrogen flows optimized for the instrument

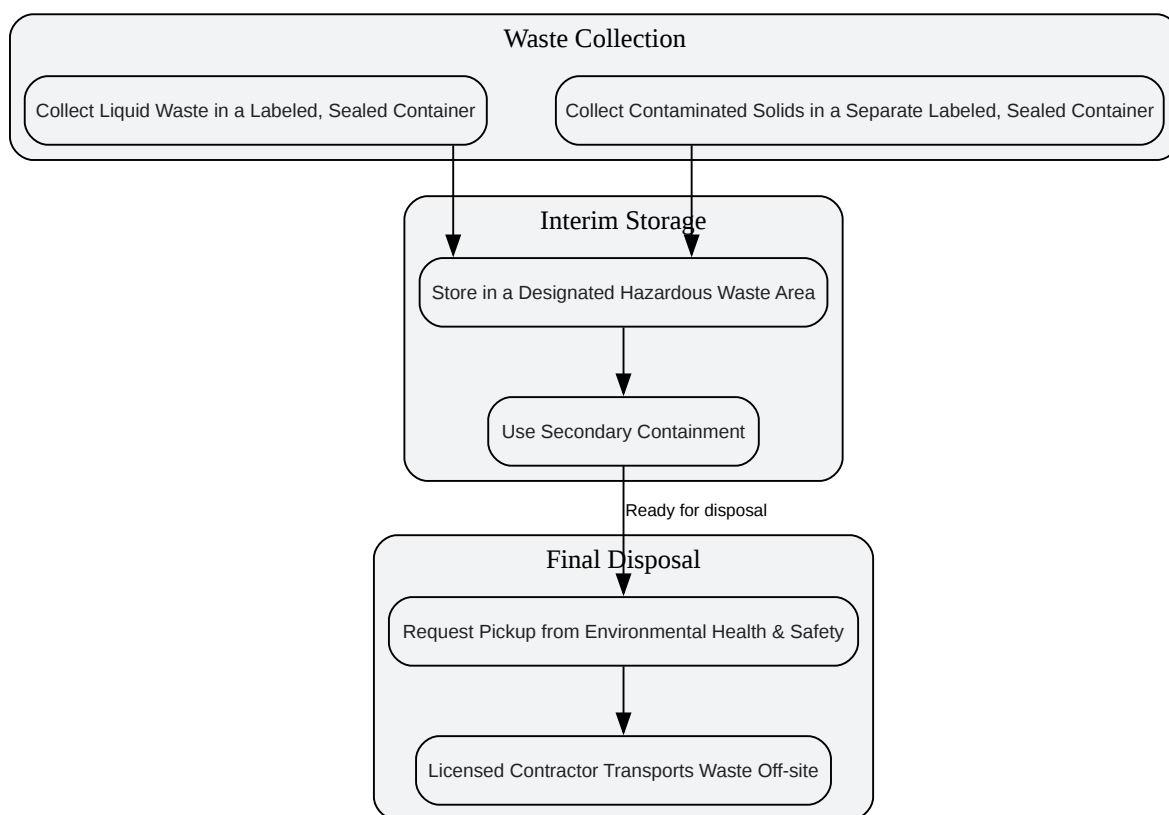
#### 8.4. Procedure

- Standard Preparation:
  - Prepare a stock solution of **2-(2-Chloroethoxy)ethanol** in DMF at a concentration of 1000 ppm.
  - From the stock solution, prepare a series of working standards by serial dilution in DMF to create a calibration curve (e.g., 10, 25, 50, 100 ppm).
- Sample Preparation:
  - Accurately weigh a known amount of the sample to be analyzed.
  - Dissolve the sample in a known volume of DMF to achieve a concentration that is expected to fall within the range of the calibration curve.
- Analysis:



- Inject the prepared standards and samples into the GC system.
- Record the chromatograms and the peak areas for **2-(2-Chloroethoxy)ethanol**.
- Quantification:
  - Generate a calibration curve by plotting the peak area of the standards against their known concentrations.
  - Determine the concentration of **2-(2-Chloroethoxy)ethanol** in the sample by comparing its peak area to the calibration curve.
  - Calculate the final concentration of residual **2-(2-Chloroethoxy)ethanol** in the original sample, taking into account the initial sample weight and dilution factor.

## Disposal Workflow



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Caption: Workflow for the proper disposal of **2-(2-Chloroethoxy)ethanol** waste.

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